

An In-depth Technical Guide on 2,4,5-Trimethylbenzo[d]thiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,5-Trimethylbenzo[d]thiazole

Cat. No.: B1521107

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Abstract

This technical guide provides a comprehensive overview of **2,4,5-trimethylbenzo[d]thiazole**, a polysubstituted benzothiazole derivative. Due to the limited specific historical and experimental data available in scientific literature for this particular compound, this document focuses on its fundamental chemical properties and outlines a proposed, robust synthetic pathway. This guide is intended to serve as a foundational resource for researchers in organic synthesis, medicinal chemistry, and drug development, providing the necessary theoretical and practical framework for its synthesis and further investigation.

Introduction

Benzothiazoles are a class of heterocyclic compounds characterized by a benzene ring fused to a thiazole ring. This scaffold is of significant interest in medicinal chemistry and materials science due to its presence in a wide array of biologically active compounds and functional materials. The substitution pattern on the benzothiazole core plays a crucial role in modulating its physicochemical properties and biological activity. **2,4,5-Trimethylbenzo[d]thiazole** represents a specific, yet sparsely documented, member of this family. This guide aims to bridge the information gap by presenting its known properties and a detailed, proposed experimental protocol for its synthesis, thereby enabling its accessibility for further research and application.

Physicochemical Properties

While extensive experimental data for **2,4,5-trimethylbenzo[d]thiazole** is not readily available in the surveyed literature, its basic molecular properties have been established and are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NS	ChemShuttle
Molecular Weight	177.27 g/mol	ChemShuttle
CAS Number	401936-07-0	ChemShuttle

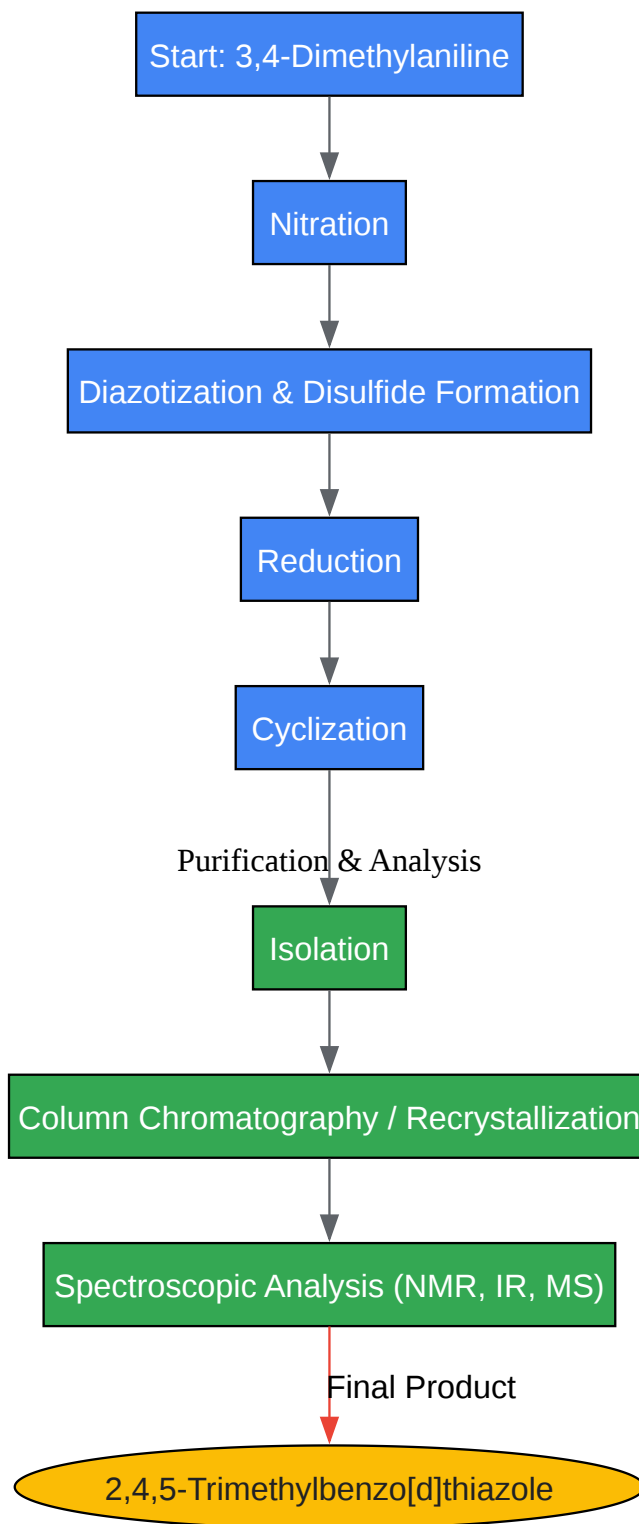
Note: Spectroscopic and other quantitative data are not available in the cited literature. Researchers are encouraged to perform full characterization upon synthesis.

Proposed Synthetic Pathway

The synthesis of **2,4,5-trimethylbenzo[d]thiazole** can be logically approached through the well-established condensation of a substituted 2-aminothiophenol with a suitable electrophile. Given the commercial unavailability of the key intermediate, 2-amino-3,4-dimethylbenzenethiol, a multi-step synthesis commencing from 3,4-dimethylaniline is proposed.



Synthesis



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com